An In-depth Technical Guide to 4,5-Dimethoxypyridin-2-amine

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Compound of Interest

Compound Name:	*4,5-Dimethoxypyridin-2-amine*
CAS No.:	*1000843-61-7*
Cat. No.:	*B1339457*

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This guide provides a comprehensive technical overview of **4,5-Dimethoxypyridin-2-amine**, a key heterocyclic building block for professionals in chemical research and drug development. We will delve into its core chemical properties, synthesis, reactivity, and applications, offering field-proven insights to facilitate its effective use in the laboratory.

Compound Identification and Overview

4,5-Dimethoxypyridin-2-amine is a substituted aminopyridine featuring two methoxy groups on the pyridine core. This substitution pattern imparts specific electronic and steric properties, making it a valuable intermediate in the synthesis of complex organic molecules, particularly within the pharmaceutical industry. The presence of the 2-amino group provides a primary nucleophilic site for derivatization, while the methoxy groups modulate the reactivity of the pyridine ring.

Chemical Structure:

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Key Identifiers:

- IUPAC Name: **4,5-Dimethoxypyridin-2-amine**
- Synonyms: 4,5-dimethoxy-2-pyridinamine
- CAS Number: 1000843-61-7[1]
- Molecular Formula: $C_7H_{10}N_2O_2$[1]
- Molecular Weight: 154.17 g/mol [1]

Physicochemical Properties

Understanding the physicochemical properties of a compound is paramount for its proper handling, storage, and application in chemical reactions. **4,5-Dimethoxypyridin-2-amine** is typically supplied as a solid.[1]

Property	Value	Source
Physical Form	Solid	[1]
Molecular Weight	154.17	[1]
Purity	≥96% (Typical)	[1]
Storage Temperature	2-8°C, Inert Atmosphere, Keep in Dark Place	[1]

Note: Experimental values for properties like melting point, boiling point, and pKa are not consistently reported in publicly available databases and should be determined empirically for specific batches.

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Synthesis and Purification

The synthesis of substituted 2-aminopyridines can be challenging compared to reactions on simpler aromatic rings like benzene.[2] Direct amination is often not feasible, necessitating multi-step sequences. While a specific, high-yield synthesis for **4,5-Dimethoxypyridin-2-amine** is not detailed in readily available literature, a general and robust approach involves the functionalization of a pre-existing pyridine N-oxide. This strategy, a variant of the Reissert-Henze reaction, circumvents the issues of direct amination on electron-deficient pyridine rings.[3]

General Synthetic Workflow: A Mechanistic Perspective

The following protocol is a generalized, yet illustrative, method adapted from modern synthetic strategies for producing substituted 2-aminopyridines.[2][3] The core principle is to activate the pyridine ring towards nucleophilic attack by forming the N-oxide, which then directs the incoming amino group to the C2 position.

Experimental Protocol:

- N-Oxide Formation: The starting material, a suitably substituted 4,5-dimethoxypyridine, is oxidized to the corresponding N-oxide using an oxidizing agent like m-CPBA or H_2O_2 in acetic acid. The choice of oxidant is critical; m-CPBA is often preferred for its cleaner reaction profile.

- Activation and Amination: The pyridine N-oxide is activated. Modern methods may use reagents like tosyl chloride or a phosphonium coupling reagent.[3] This activation makes the C2 position highly electrophilic. Subsequent reaction with an ammonia source or a protected amine furnishes the 2-amino-substituted pyridine.

- Deprotection/Hydrolysis (if necessary): If a protected amine or an intermediate like an N-formyl derivative is used, a final deprotection or hydrolysis step under mild conditions is required to reveal the free 2-amino group.[3]

- Purification: The crude product is purified. The choice of technique is dictated by the product's properties. For a solid compound like **4,5-Dimethoxypyridin-2-amine**, recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes)

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is often effective. Column chromatography on silica gel can be employed for more challenging purifications.

Workflow Visualization

The diagram below illustrates the conceptual workflow for the synthesis of a 2-aminopyridine derivative, highlighting the key stages from the starting pyridine to the final purified product.

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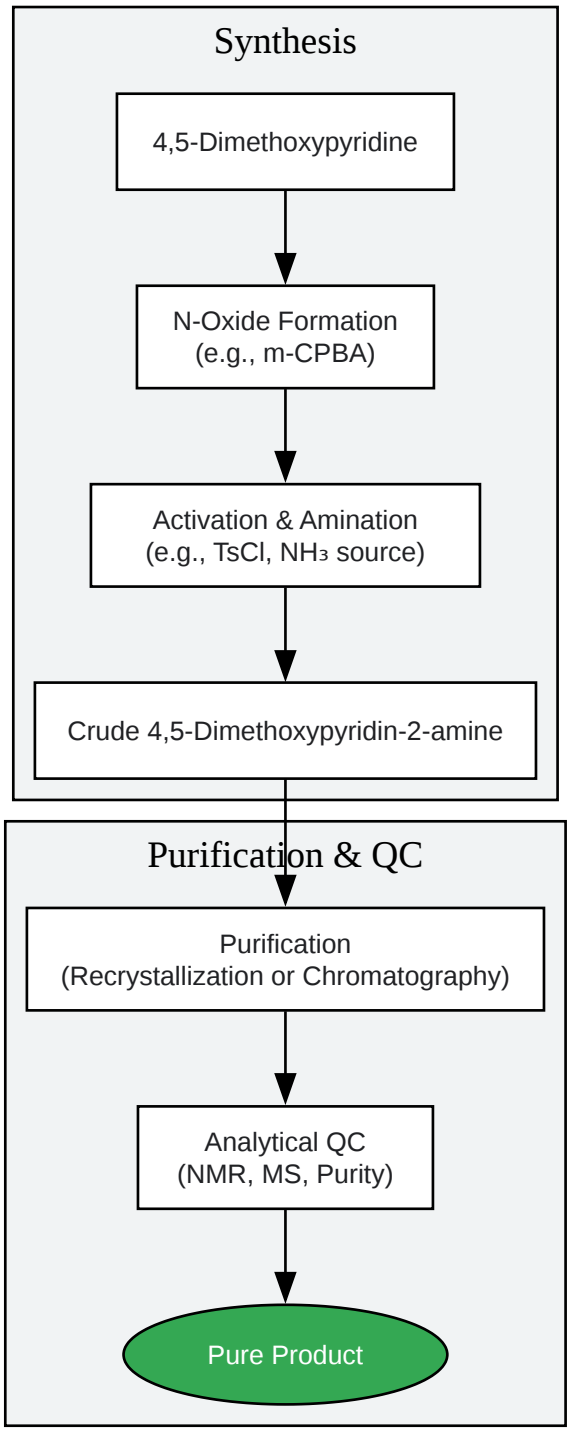

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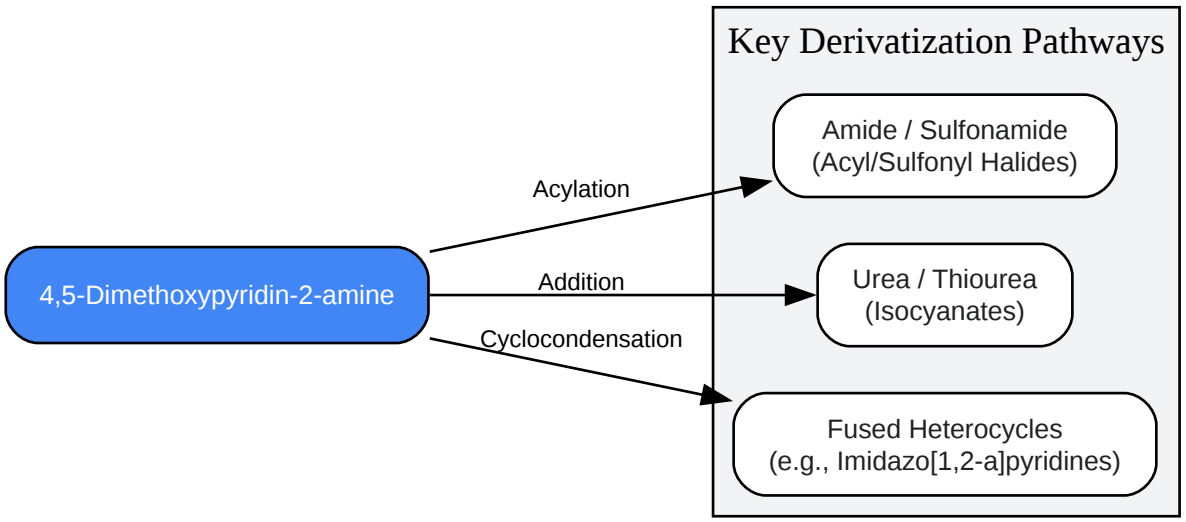

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Caption: Key reactivity pathways for derivatizing **4,5-Dimethoxypyridin-2-amine**.

Stability and Storage

The compound should be stored under an inert atmosphere at refrigerated temperatures (2-8°C) and protected from light to prevent degradation. [1]Aminopyridines can be sensitive to oxidation and should be handled accordingly.

Applications in Medicinal Chemistry and Drug Discovery

Substituted aminopyridines and aminopyrimidines are privileged scaffolds in medicinal chemistry, appearing in numerous approved drugs and clinical candidates. [4][5]**4,5-Dimethoxypyridin-2-amine** serves as a valuable building block for synthesizing molecules with potential therapeutic applications in areas such as:

- Kinase Inhibitors: The aminopyridine core is a well-established hinge-binding motif for many protein kinase inhibitors used in oncology.
- CNS Agents: The pyridine scaffold is prevalent in drugs targeting the central nervous system.

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- Antimicrobial Agents: Pyrimidine and pyridine derivatives are known to form the basis of various antibacterial and antifungal compounds. [4] The specific 4,5-dimethoxy substitution pattern can be strategically used to optimize properties like solubility, metabolic stability, and target engagement through precise interactions within a protein's binding pocket.

Safety and Handling

4,5-Dimethoxypyridin-2-amine is classified as a warning-level hazard. [1]

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation). [1]* Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing). [1] Handling: Always handle this compound in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid formation of dust and aerosols.

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Sources

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